

Genotoxicity Assessment of Intermedine N-oxide: A Technical Guide

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Compound of Interest

Compound Name: *Intermedine N-oxide*

Cat. No.: *B600491*

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Executive Summary

Intermedine N-oxide is a naturally occurring pyrrolizidine alkaloid (PA) N-oxide found in several plant species. As with other PAs and their N-oxides, there are concerns regarding its potential for genotoxicity and carcinogenicity. This technical guide provides a comprehensive assessment of the currently available toxicological data for **Intermedine N-oxide**, with a focus on its genotoxic potential.

A thorough review of publicly available literature reveals a significant gap in direct genotoxicity testing for **Intermedine N-oxide**. Standard assays such as the Ames test, in vitro chromosomal aberration test, and in vivo micronucleus assay have not been reported specifically for this compound. Therefore, this assessment relies on the established metabolic pathways and genotoxic mechanisms of the broader class of pyrrolizidine alkaloid N-oxides, alongside available in vitro cytotoxicity data for Intermedine and its N-oxide.

This guide details the metabolic activation pathway by which PA N-oxides can be converted to their genotoxic parent alkaloids. It also presents cytotoxicity data in various cell lines, providing a preliminary understanding of its biological activity. Furthermore, standardized experimental protocols for key genotoxicity assays are provided to guide future research and regulatory submissions. The information is intended to support researchers and drug development professionals in making informed decisions regarding the safety assessment of **Intermedine N-oxide**.

Introduction to Intermedine N-oxide and Pyrrolizidine Alkaloids

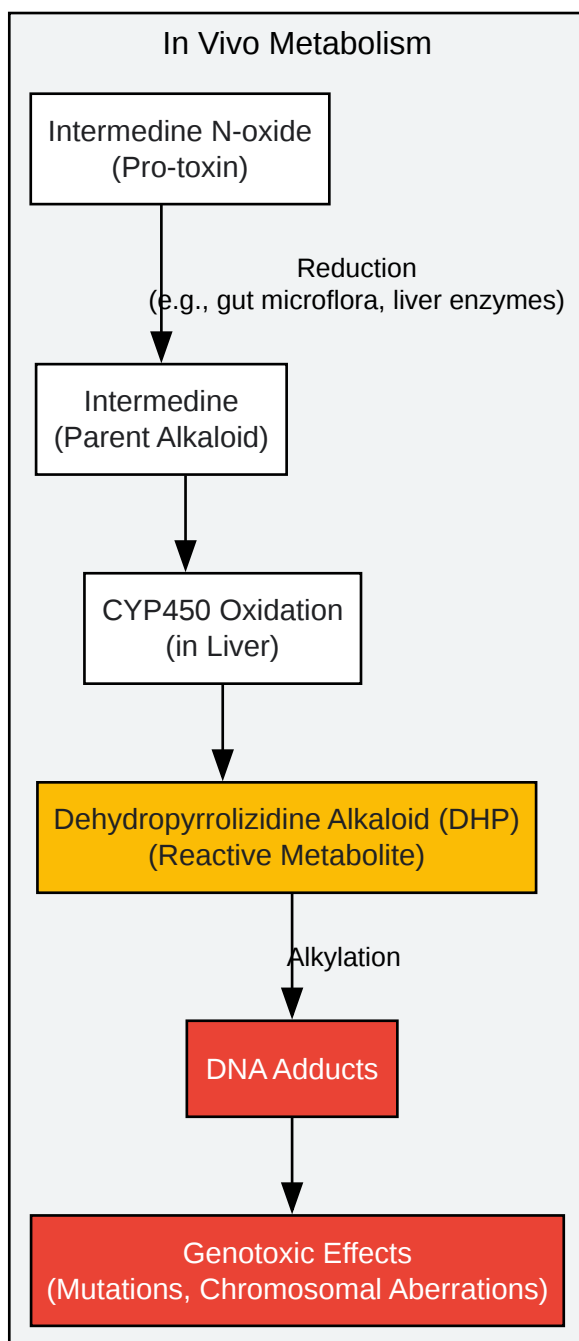
Intermedine N-oxide is a derivative of the pyrrolizidine alkaloid Intermedine, commonly found in plants of the Boraginaceae family.[1] PAs and their N-oxides are recognized as phytotoxins, and human exposure can occur through contaminated food products or the use of herbal remedies.[2] The primary concern with many PAs is their hepatotoxicity and carcinogenicity, which are linked to their genotoxic properties.[3][4]

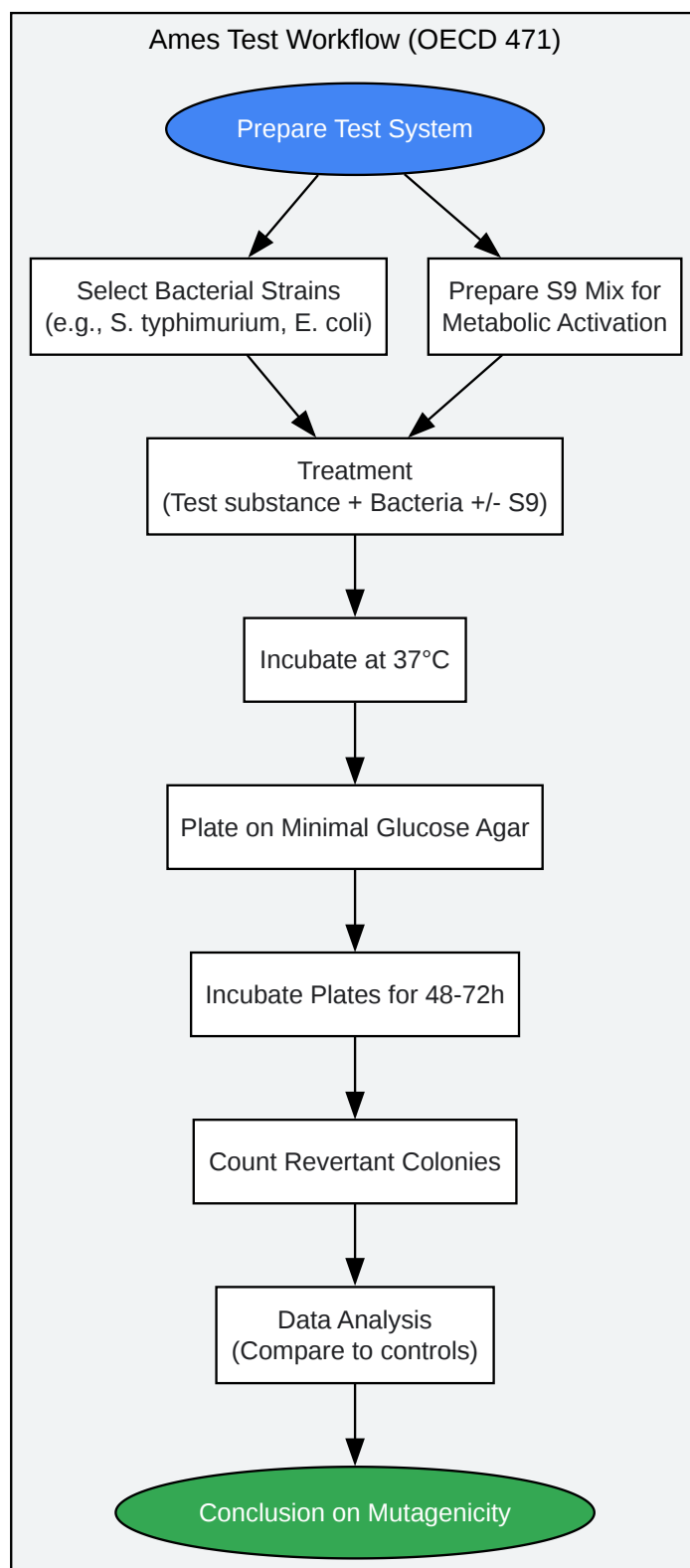
PA N-oxides are generally considered detoxification products, as the N-oxidation process facilitates excretion.[4] However, this process is reversible in vivo. PA N-oxides can be metabolically reduced back to their parent PAs by gut microflora or liver enzymes.[4] The parent PA can then undergo metabolic activation to form highly reactive pyrrolic esters, which are capable of binding to DNA and forming DNA adducts.[2][4] This adduct formation is a critical step in the initiation of mutagenesis and carcinogenesis.[3][4]

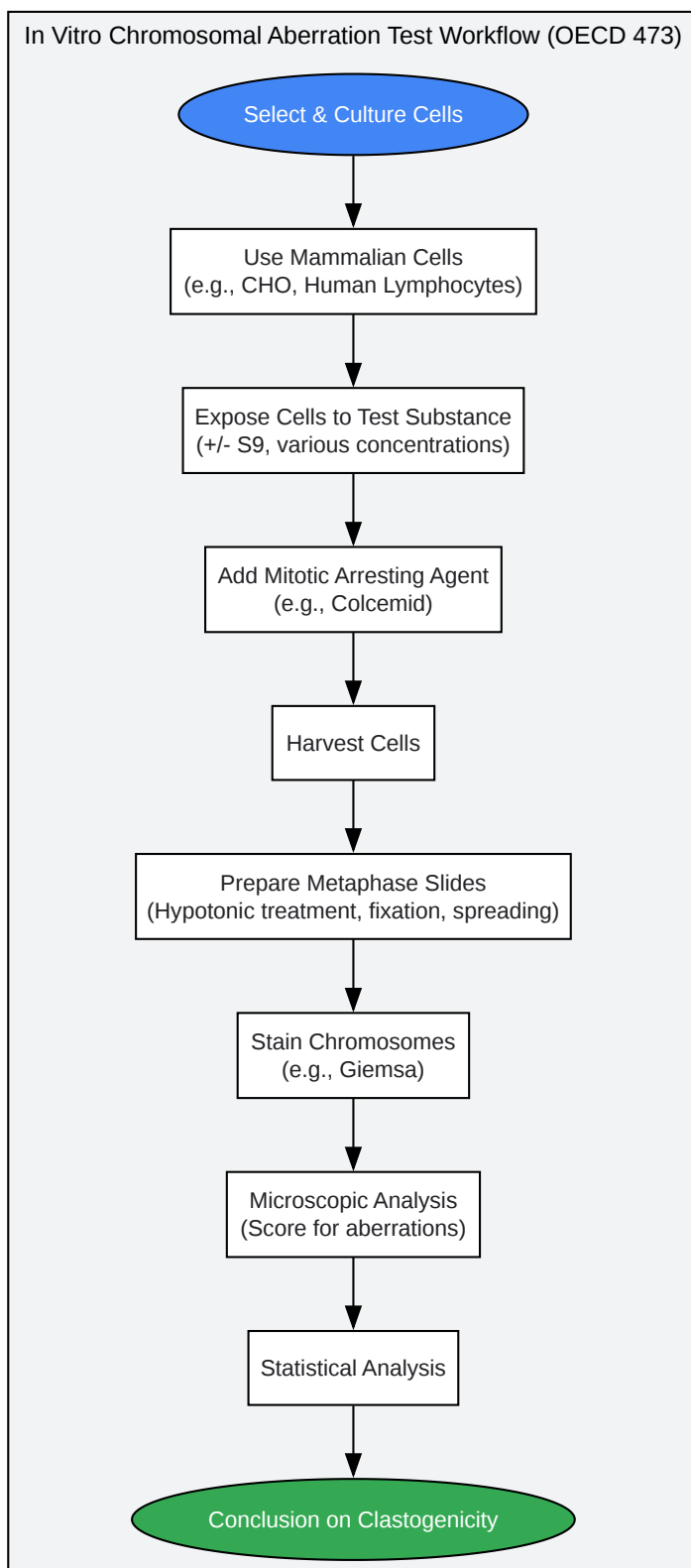
Metabolic Activation and Genotoxic Mechanism

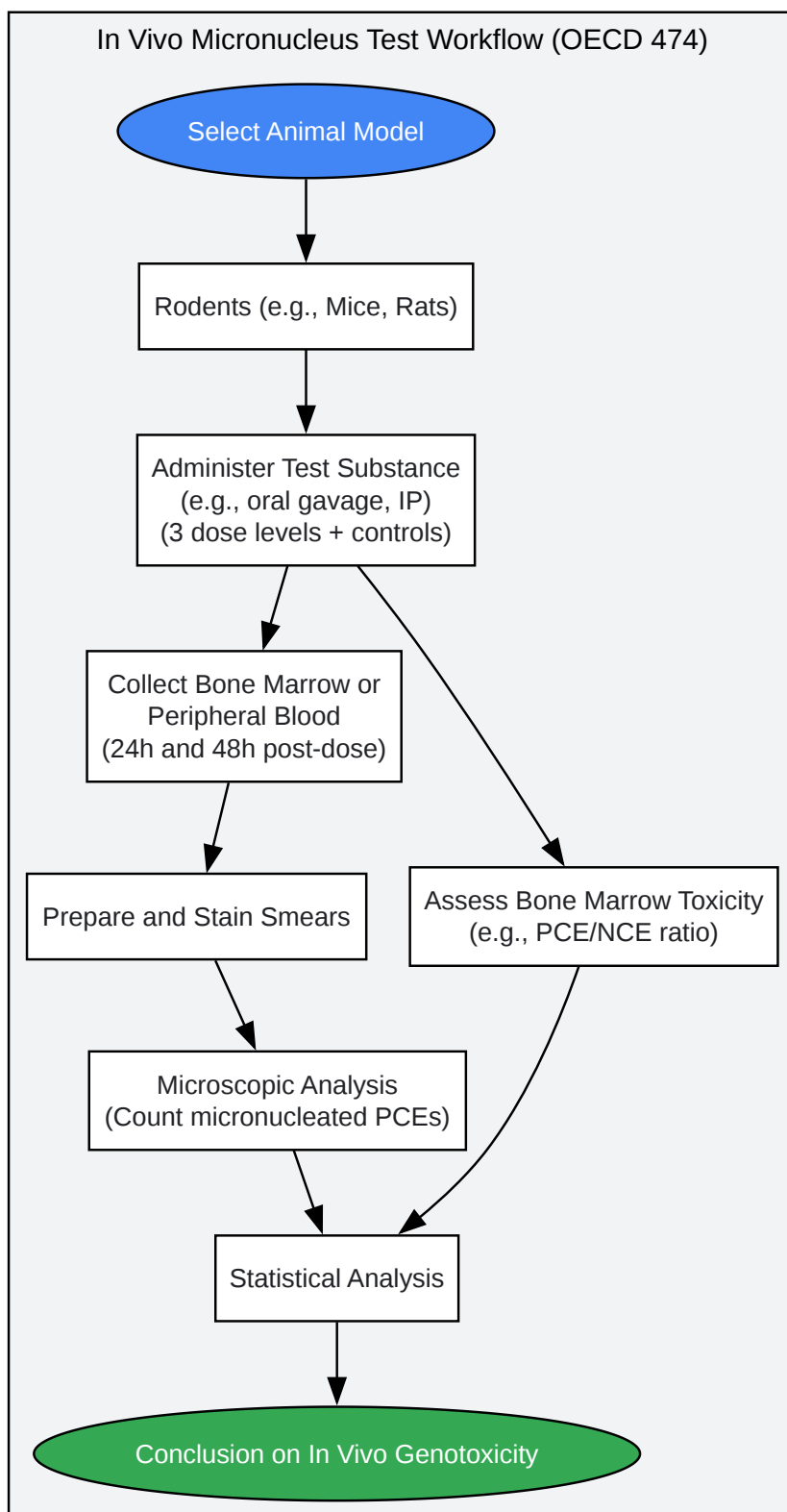
The genotoxicity of pyrrolizidine alkaloids is not inherent to the parent molecule but is a consequence of metabolic activation, primarily by cytochrome P450 enzymes in the liver.[5] The process for PA N-oxides like **Intermedine N-oxide** involves an initial reduction to the parent tertiary alkaloid, Intermedine.

Signaling Pathway for Genotoxicity of Pyrrolizidine Alkaloid N-Oxides









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